

# Safety and Handling Precautions for Acid Green 85: A Technical Guide

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## Compound of Interest

Compound Name: Acid green 85

CAS No.: 12220-00-7

Cat. No.: B1172249

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## Executive Summary & Chemical Identity[1]

**Acid Green 85** (CAS 12220-00-7) is a synthetic acid dye, frequently categorized within the metal-complex dye family (often chromium or cobalt-based azo complexes), distinct from the more common non-metallized Acid Green 25 (C.I. 61570).[1] While widely used in textile dyeing (wool, nylon, silk) and leather processing for its "olive" shades, its application in research requires rigorous safety protocols due to the potential presence of complexed heavy metals and the risk of respiratory sensitization associated with fine dye powders.[1]

This guide provides a self-validating safety framework for handling **Acid Green 85**, prioritizing the Precautionary Principle: treating the substance as a potential respiratory sensitizer and heavy metal hazard until specific batch certification proves otherwise.[1]

## Chemical Profile

Property	Detail
Common Name	Acid Green 85
Synonyms	Acid Olive MGL, Acid Olive Green AL, C.I.[2] Acid Green 85
CAS Number	12220-00-7
Chemical Class	Acid Metal Complex Dye (typically 1:2 Metal Complex)
Physical State	Dark Olive/Green Powder or Granules
Solubility	Soluble in water; slightly soluble in ethanol

## Hazard Identification & Toxicology[1][6]

Unlike simple acid dyes, **Acid Green 85**'s classification as a metal complex introduces specific toxicological risks. The following hazard profile is derived from the chemical class properties of metal-complex azo dyes.

### Core Hazards (GHS Classification Basis)

- Respiratory Sensitization (Category 1): High risk.[1] Inhalation of dye dust may cause allergy or asthma symptoms or breathing difficulties.[1] This is the critical control point (CCP) for lab safety.
- Skin/Eye Irritation (Category 2/2A): Contact with powder or concentrated solutions causes irritation.[1]
- Aquatic Toxicity (Category 2/3): Harmful to aquatic life with long-lasting effects, particularly due to metal content (Chromium/Cobalt) and low biodegradability.[1]

### Mechanism of Toxicity

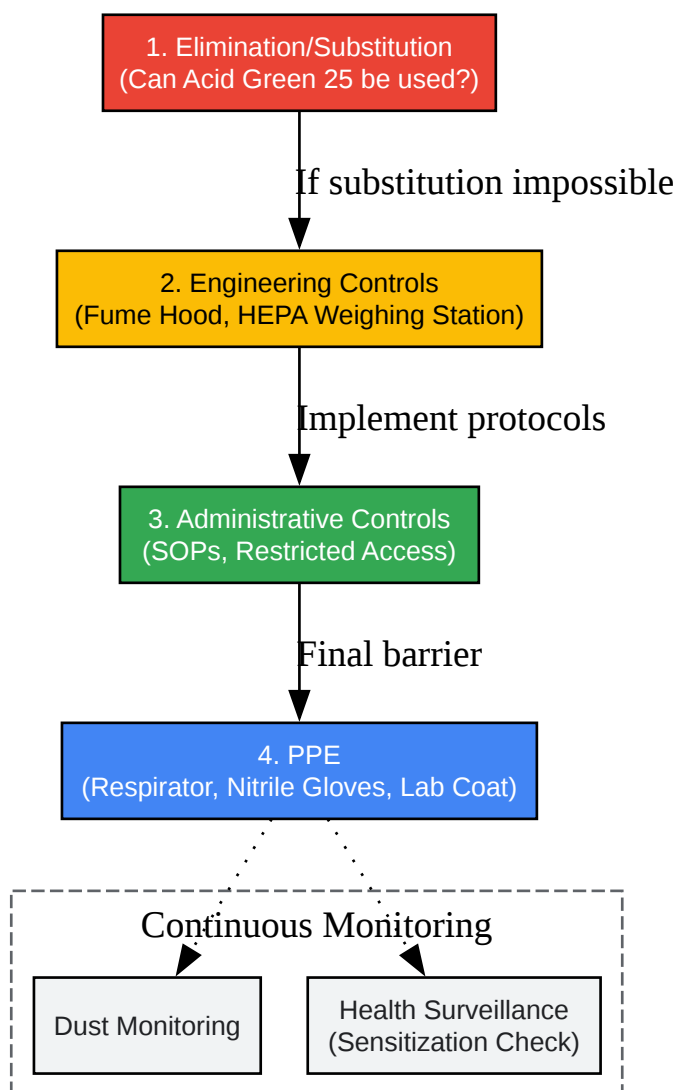
- Bioavailability: The metal ion in 1:2 complexes is tightly bound, reducing acute metal toxicity compared to free salts.[1] However, metabolic breakdown or acidic environments can release free metal ions.[1]

- Haptenization: Reactive groups in the dye structure can bind to serum albumin, potentially triggering immune responses (sensitization) upon repeated inhalation.[1]

## Risk Assessment & Engineering Controls

Safety relies on a "Defense in Depth" strategy.[1][3] Do not rely solely on PPE.[1]

### Hierarchy of Controls Workflow



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Figure 1: Hierarchy of Controls for handling powdered sensitizing dyes.

## Engineering Control Standards

- Primary Containment: All weighing of dry powder must occur inside a chemical fume hood or a powder containment balance enclosure.[1]
- Velocity: Face velocity should be maintained between 0.3 – 0.5 m/s to prevent turbulence that could disperse light powder.[1]
- Static Control: Use anti-static weighing boats and spatulas.[1] **Acid Green 85** powder is often fine and prone to static charge, which causes "jumping" and aerosolization.[1]

## Personal Protective Equipment (PPE) Matrix

Protection Zone	Requirement	Rationale
Respiratory	N95 / P2 (Minimum); P100/P3 recommended for spill cleanup.[1][2]	Prevents inhalation of particulates <5µm which can trigger sensitization.[1][2]
Dermal (Hands)	Double Nitrile Gloves (0.11 mm min thickness).[1][2]	Prevents skin staining and potential transdermal absorption.[1][2] Change immediately if stained.[1]
Ocular	Chemical Safety Goggles (Indirect Vent).[1][2]	Protects against airborne dust and splashes.[1][2][3][4] Safety glasses are insufficient for fine powders.[1]
Body	Lab Coat (Buttoned, long sleeve) + Apron.[1][2]	Prevents accumulation of dye dust on street clothing, which can transport hazards home. [1]

## Handling Protocols: Step-by-Step

### Protocol A: Safe Weighing & Solution Preparation

Objective: Prepare a 1% (w/v) stock solution without generating airborne dust.

- Preparation:
  - Turn on fume hood 5 minutes prior.[1]
  - Place a damp paper towel (lint-free) on the work surface inside the hood to trap any stray particles.[1]
  - Have a pre-filled solvent container (water/buffer) ready to minimize open powder time.[1]
- Weighing:
  - Use a disposable anti-static weighing boat.[1]
  - Transfer powder slowly.[1] Do not tap the spatula against the boat; this launches particles.[1]
  - Immediately recap the stock bottle.[1][5] Wipe the threads of the bottle with a damp Kimwipe before closing to prevent grinding dye in the cap.[1]
- Solubilization:
  - Technique: "Paste Method." [1] Add a small volume of solvent to the powder in the weighing boat or beaker to create a paste before adding the bulk solvent.[1] This wets the particles and prevents "puffing" when large liquid volumes are added.[1]
  - Transfer paste to the volumetric flask using a wash bottle.[1]
- Decontamination:
  - Wipe the balance and surrounding area with a wet paper towel.[1]
  - Dispose of the weighing boat and wipes as hazardous chemical waste (due to metal content).[1]

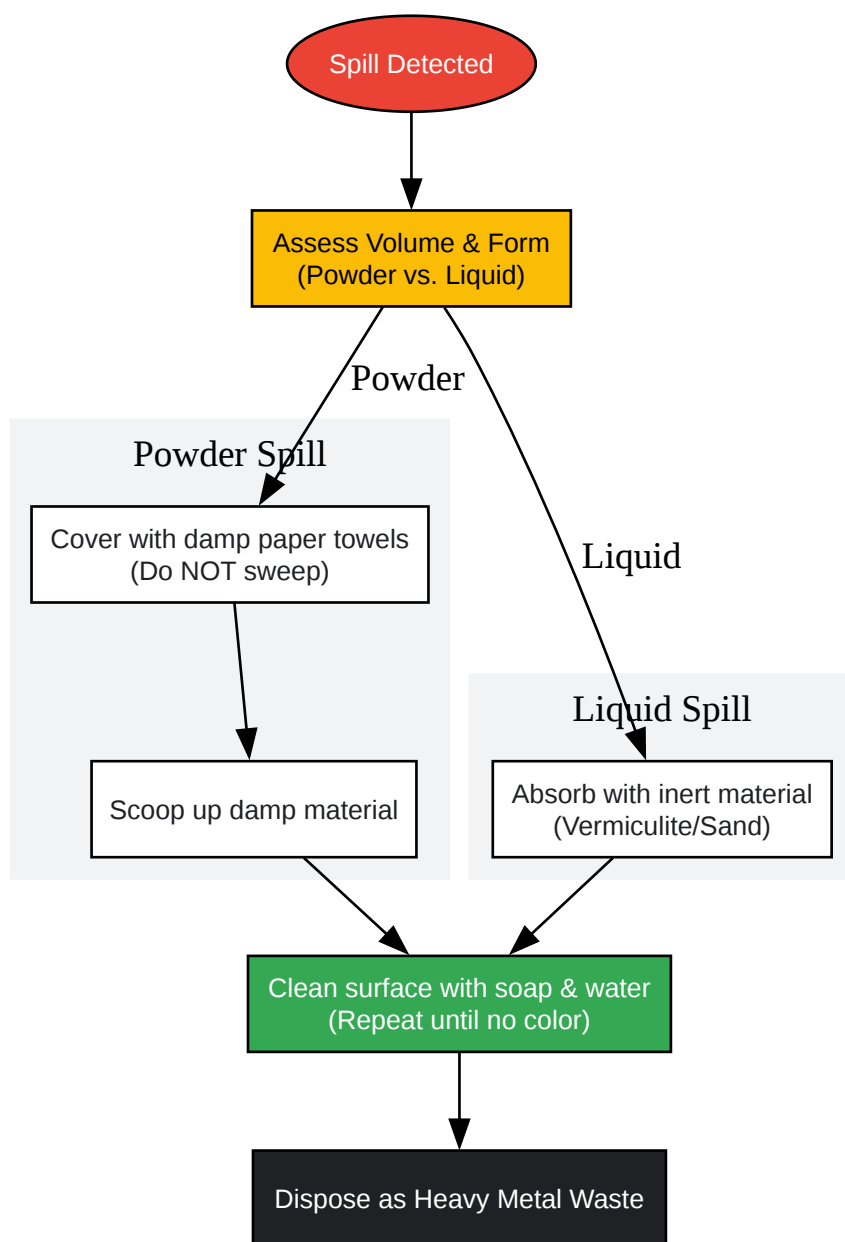
## Protocol B: Storage & Stability[1]

- Condition: Store in a cool, dry place away from strong oxidizers and reducing agents.[1]

- Container: Keep in tightly sealed amber glass or high-density polyethylene (HDPE) containers.
- Labeling: Must include "Sensitizer" and "Metal Complex Dye" warnings.[1]

## Emergency Response & Spill Management

Critical Rule: Do not attempt to dry-sweep dye powder.[1] This guarantees aerosolization.[1]



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Figure 2: Decision logic for **Acid Green 85** spill remediation.

## First Aid Measures

- Inhalation: Move to fresh air immediately. If wheezing occurs, seek medical attention (suspected sensitization).[1]
- Skin Contact: Wash with soap and water for 15 minutes.[1] Do not use organic solvents (ethanol/acetone) on skin, as they increase dye permeability.[1]
- Eye Contact: Rinse cautiously with water for 15 minutes.[1] Lift eyelids.[1]

## Waste Disposal & Environmental Compliance

Because **Acid Green 85** is a metal complex dye (containing Chromium or Cobalt), it cannot be poured down the drain.[1]

- Segregation: Collect all liquid waste in a carboy labeled "Aqueous Waste - Heavy Metals (Cr/Co)".
- Solid Waste: Contaminated gloves, weighing boats, and paper towels must be disposed of in the solid hazardous waste stream, not regular trash.[1]
- Destruction: Do not attempt chemical destruction (bleaching) in the lab, as this may release free metal ions (e.g., Cr(VI)) which are more toxic than the dye complex.[1]

## References

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